Application Notes and Protocols for Afegostat Hydrochloride in Enzyme Kinetics Studies

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Compound of Interest

Compound Name:	*Afegostat hydrochloride*
Cat. No.:	*B1665045*

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Introduction

Afegostat hydrochloride, also known as isofagomine hydrochloride, is a potent iminosugar that acts as a pharmacological chaperone for the lysosomal enzyme acid β-glucosidase (GCase). Mutations in the gene encoding GCase can lead to its misfolding and subsequent degradation, causing Gaucher disease, a lysosomal storage disorder. Afegostat functions by binding to the active site of both wild-type and mutant GCase in the endoplasmic reticulum, stabilizing the protein and facilitating its proper folding and trafficking to the lysosome. Once in the acidic environment of the lysosome, Afegostat dissociates, allowing the restored enzyme to hydrolyze its substrate, glucocerebroside.

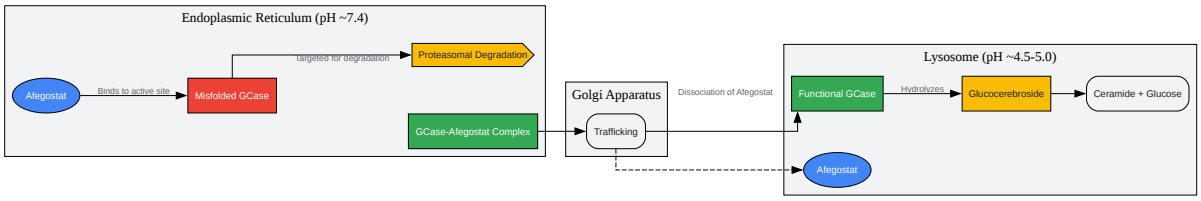
These application notes provide detailed protocols for utilizing **Afegostat hydrochloride** to study the enzyme kinetics of GCase, offering insights into its mechanism of action and its effects on enzyme activity.

Mechanism of Action: Pharmacological Chaperoning of GCase

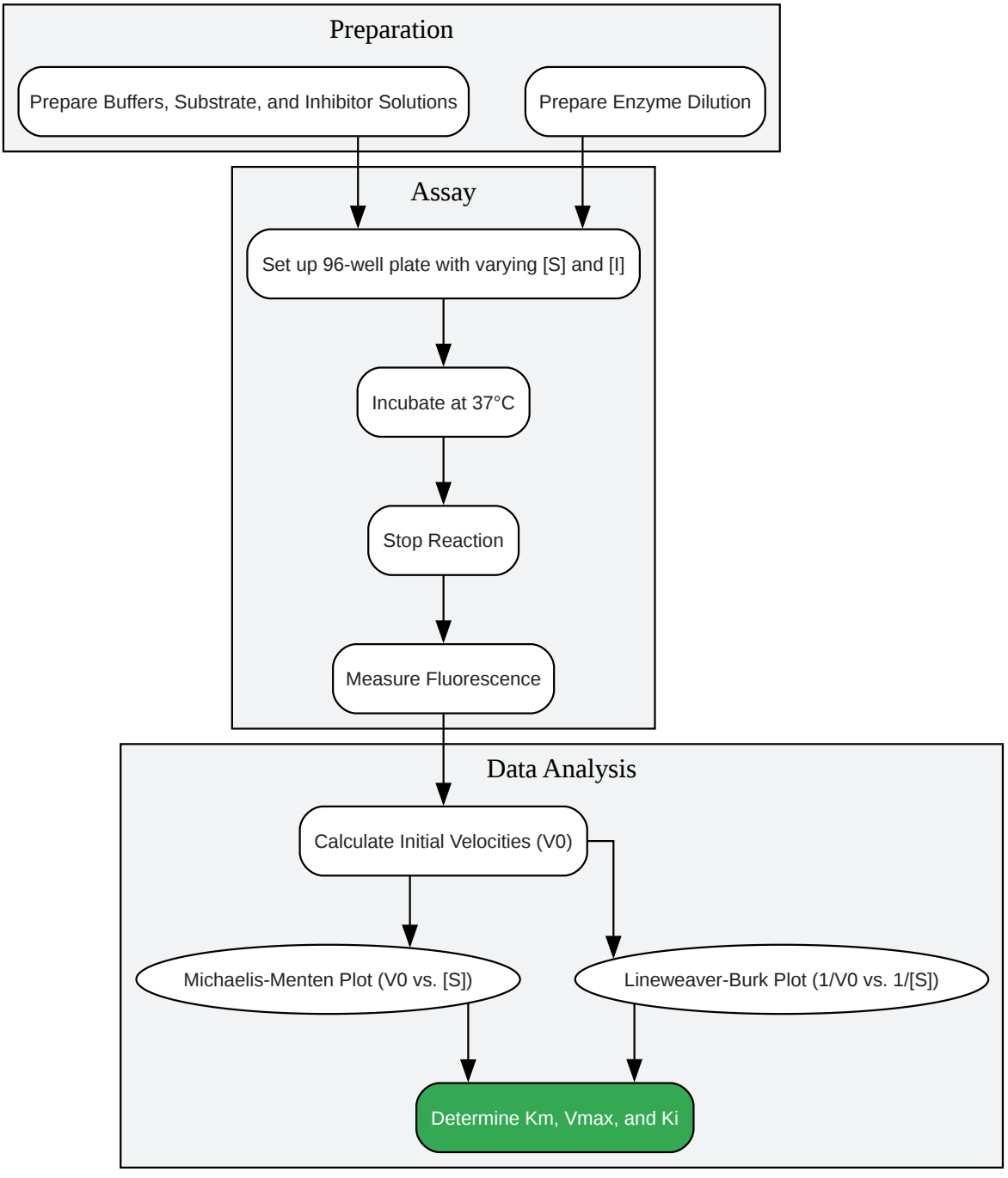
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Afegostat acts as a competitive inhibitor of GCase at the neutral pH of the endoplasmic reticulum, where it binds to the enzyme's active site. This binding prevents the misfolded GCase from being targeted for degradation by the cell's quality control machinery. The stabilized Afegostat-GCase complex is then trafficked through the Golgi apparatus to the lysosomes. The acidic environment of the lysosomes (pH ~4.5-5.0) promotes the dissociation of Afegostat from the GCase active site, allowing the now correctly folded enzyme to catabolize its substrate.

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Lineweaver-Burk Plot: Competitive Inhibition

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